

Technical Guide: Spectroscopic Characterization of Phenyl 2-[(4-chlorophenyl)thio]ethanesulfonate

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Compound of Interest

Compound Name: Phenyl 2-[(4-chlorophenyl)thio]ethanesulfonate

Cat. No.: B11712643

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Executive Summary & Compound Identity

Phenyl 2-[(4-chlorophenyl)thio]ethanesulfonate is a bifunctional organosulfur compound formed via the Michael addition of 4-chlorothiophenol to phenyl vinylsulfonate. It serves as a valuable probe in medicinal chemistry, particularly as a cysteine protease inhibitor warhead or a linker in fragment-based drug discovery (FBDD).

Chemical Profile

Property	Specification
IUPAC Name	Phenyl 2-[(4-chlorophenyl)sulfanyl]ethanesulfonate
Molecular Formula	
Molecular Weight	328.83 g/mol
Exact Mass	327.9994 Da
Key Functional Groups	Sulfonate Ester (, Thioether (, Aryl Chloride

Synthesis & Reaction Pathway

The synthesis relies on the nucleophilic conjugate addition of a thiol to a vinyl sulfonate. This reaction is highly atom-efficient and typically proceeds under mild basic conditions.

Experimental Protocol

- Reagents: Phenyl vinylsulfonate (1.0 eq), 4-Chlorothiophenol (1.05 eq), Triethylamine (0.1 eq).
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous).
- Procedure:
 - Dissolve phenyl vinylsulfonate in DCM at 0°C.
 - Add triethylamine followed by the slow addition of 4-chlorothiophenol.
 - Allow the mixture to warm to room temperature and stir for 2-4 hours.
 - Monitoring: TLC (Hexane:EtOAc 4:1) will show the disappearance of the vinyl sulfonate () and appearance of the product ()

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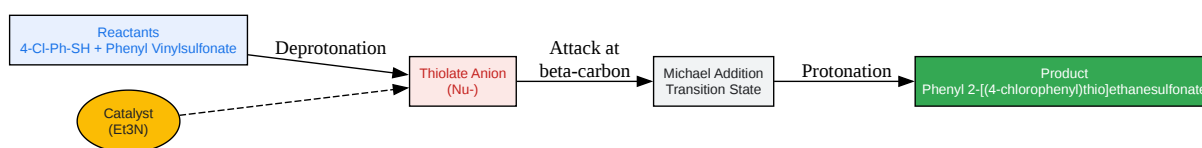
- Workup: Wash with 1M HCl (to remove amine), saturated

, and brine. Dry over

.

- Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Reaction Mechanism Visualization



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Figure 1: Nucleophilic Michael addition pathway for the synthesis of the target sulfonate.

Spectroscopic Analysis (NMR, IR, MS)

A. Nuclear Magnetic Resonance (NMR)

The NMR spectrum is characterized by two distinct aromatic systems and a diagnostic ethylene linker (

or two triplets).

¹H NMR (400 MHz,

)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.35 – 7.45	Multiplet	2H	Ar-H (Phenyl ester)	Meta protons of
7.25 – 7.35	Multiplet	5H	Ar-H (Overlapping)	Para/Ortho of + Ar-Cl
7.18 – 7.22	Multiplet	2H	Ar-H (Chlorophenyl)	Ortho to S- linkage
3.48	Triplet ()	2H		Alpha to sulfonate (deshielded)
3.22	Triplet ()	2H		Alpha to sulfide

Interpretation Logic:

- Ethylene Bridge: The methylene group adjacent to the sulfonyl group () is more deshielded (~3.48 ppm) than the methylene adjacent to the sulfur atom (~3.22 ppm) due to the strong electron-withdrawing nature of the sulfonate ester.
- Aromatic Region: The phenyl ester protons typically appear as a complex multiplet. The 4-chlorophenyl group provides an AA'BB' system, but often overlaps with the phenyl ester signals in the 7.2–7.4 ppm range.

C NMR (100 MHz,

)

Chemical Shift (, ppm)	Assignment
149.5	()
133.5	()
132.0	()
130.5	Ar-CH (Chlorophenyl)
129.8	Ar-CH (Phenyl ester)
129.2	Ar-CH (Chlorophenyl)
126.8	Ar-CH (Phenyl ester)
121.5	Ar-CH (Phenyl ester, ortho)
49.8	
26.5	

B. Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid validation tool for the sulfonate functionality.

Wavenumber ()	Vibration Mode	Functional Group
3060	Stretching ()	Aromatic rings
2925	Stretching ()	Aliphatic ethylene chain
1365	Stretching (Asymmetric)	Sulfonate ()
1155	Stretching (Symmetric)	Sulfonate ()
1090	Stretching	Aryl Chloride ()
820	Bending (Out-of-plane)	Para-substituted benzene

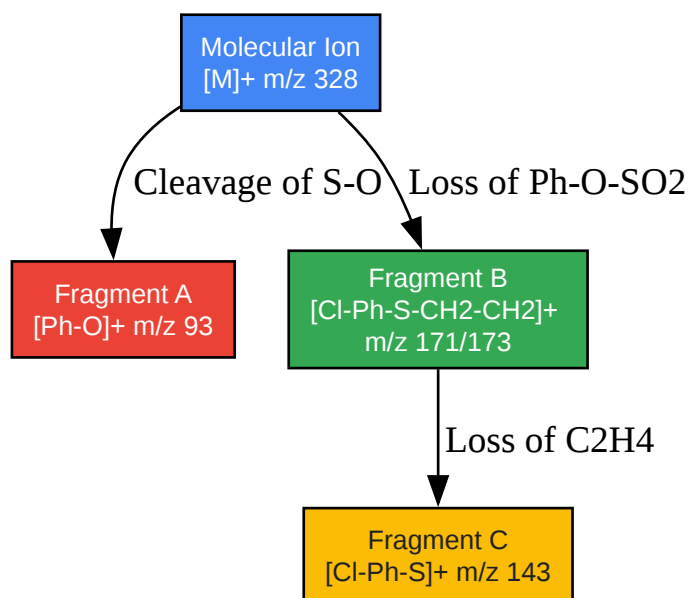
C. Mass Spectrometry (MS)

Analysis using Electron Ionization (EI) or Electrospray Ionization (ESI).

- Molecular Ion (): 328.0 (100%), 330.0 (37%).
 - Note: The 3:1 ratio of the M and M+2 peaks is diagnostic of a single Chlorine atom.
- High-Resolution Mass Spec (HRMS):
 - Calc.[1][2] for : 329.0073.

Fragmentation Pathway

The molecule typically fragments at the sulfonate ester bond and the C-S bond.



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Figure 2: Proposed fragmentation pattern under Electron Ionization (EI).

References

- Reaction Mechanism: Relative rates of Michael reactions of 2'-(phenethyl)thiol with vinyl sulfones, vinyl sulfonate esters, and vinyl sulfonamides. (2003). Journal of Organic Chemistry.
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